

Technical Support Center: Troubleshooting NECA Solubility

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Compound of Interest

Compound Name: *Mcp-neca*

Cat. No.: *B1676814*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information to address solubility challenges encountered with 5'-N-Ethylcarboxamidoadenosine (NECA), a potent adenosine receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of NECA?

A1: NECA is readily soluble in dimethyl sulfoxide (DMSO) but is sparingly soluble to insoluble in water and aqueous buffers alone.^{[1][2]} For most experimental purposes, a concentrated stock solution is first prepared in DMSO.

Q2: I'm seeing "**Mcp-neca**" in my notes, but can't find information on it. What is this compound?

A2: It is highly likely that "**Mcp-neca**" is a typographical error or a lab-specific shorthand. The standard and widely recognized name for the compound is NECA (5'-N-Ethylcarboxamidoadenosine). Searches for "**Mcp-neca**" do not yield a recognized chemical entity, while "NECA" is a well-documented adenosine receptor agonist. We recommend verifying the compound name from the original supplier's documentation.

Q3: How should I store NECA stock solutions?

A3: Once reconstituted in DMSO, it is recommended to aliquot the stock solution into single-use volumes and store them frozen at -20°C for long-term storage (months to years) or at 0-4°C for short-term use (days to weeks).[3] Following reconstitution, stock solutions are reported to be stable for up to 3 months at -20°C. Repeated freeze-thaw cycles should be avoided to prevent degradation of the compound.[4]

Solubility Data

The solubility of NECA can vary slightly between suppliers and batches. The following table summarizes solubility data from various sources.

Solvent	Maximum Concentration	Source
DMSO	62 mg/mL (approx. 201.1 mM)	Selleck Chemicals[1]
DMSO	50 mM	Sigma-Aldrich
DMSO	40 mM (12.33 mg/mL)	Tocris Bioscience[5]
DMSO	20 mg/mL	Sigma-Aldrich (for HE-NECA) [2]
Water	Insoluble	Selleck Chemicals[1]
Aqueous Buffers	Sparingly soluble	

Experimental Protocols

Protocol 1: Preparation of a Concentrated NECA Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution in DMSO.

Materials:

- NECA (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer

Methodology:

- Allow the NECA vial and DMSO to reach room temperature before opening to prevent condensation.
- Calculate the required mass of NECA for your desired volume and concentration. For example, for 1 mL of a 50 mM solution (MW: 308.3 g/mol), you would need 15.42 mg of NECA.
- Weigh the NECA and add it to a sterile vial.
- Add the calculated volume of DMSO to the vial.
- Vortex the solution until the NECA is completely dissolved. Gentle warming (to no more than 37°C) may be applied if dissolution is slow.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

This protocol details the dilution of a DMSO stock solution into an aqueous buffer for cell-based assays. It is crucial to ensure that the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced artifacts.

Materials:

- Concentrated NECA stock solution in DMSO (from Protocol 1)
- Aqueous buffer of choice (e.g., PBS, cell culture medium)
- Sterile polypropylene tubes

Methodology:

- Thaw an aliquot of the concentrated NECA stock solution at room temperature.
- Determine the final concentration of NECA and DMSO required for your experiment.
- Perform a serial dilution if necessary. For direct dilution, add the DMSO stock solution to the aqueous buffer while vortexing to ensure rapid mixing and prevent precipitation.
- For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of the aqueous buffer. This results in a final DMSO concentration of 0.1%.
- Visually inspect the solution for any signs of precipitation. If precipitation occurs, you may need to lower the final concentration or use a different formulation.

Troubleshooting Guide

Issue: My NECA is not dissolving in the aqueous buffer.

Cause: NECA has poor aqueous solubility. Direct dissolution in aqueous buffers is often unsuccessful, especially at higher concentrations.

Solution: Always prepare a concentrated stock solution in an organic solvent like DMSO first, and then dilute this stock into your aqueous medium.^[6] Ensure the final concentration of the organic solvent is compatible with your experimental system.

Issue: After diluting my DMSO stock into my aqueous buffer, a precipitate formed.

Cause: This is known as "crashing out." The compound was soluble in the concentrated organic solvent but precipitates when diluted into the aqueous phase where its solubility is much lower.

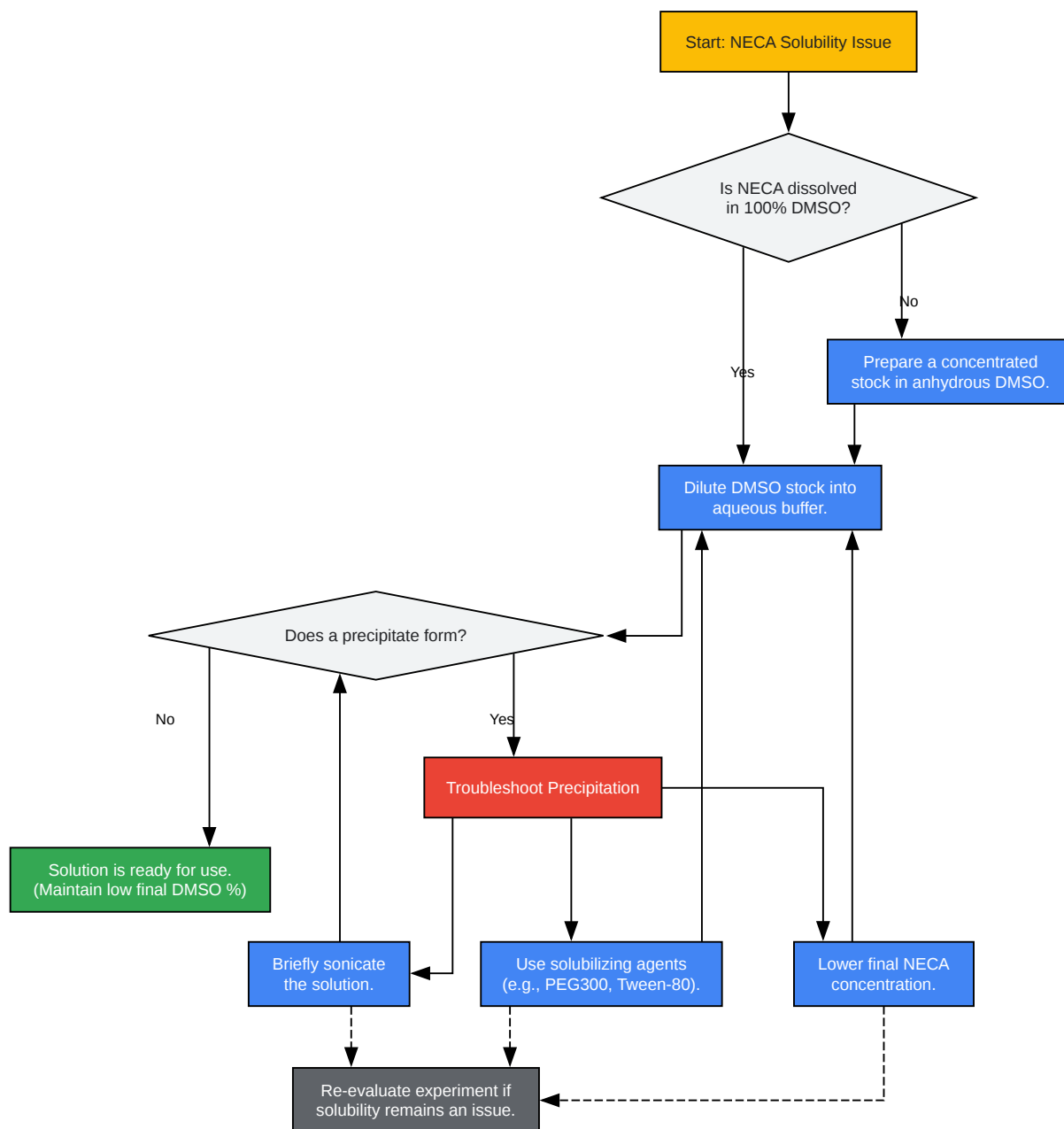
Solution:

- Reduce the final concentration: The most straightforward solution is to lower the final concentration of NECA in the aqueous buffer.
- Increase the proportion of co-solvent: If your experimental system can tolerate it, a slightly higher percentage of DMSO may keep the compound in solution. However, always run a

vehicle control to account for solvent effects.

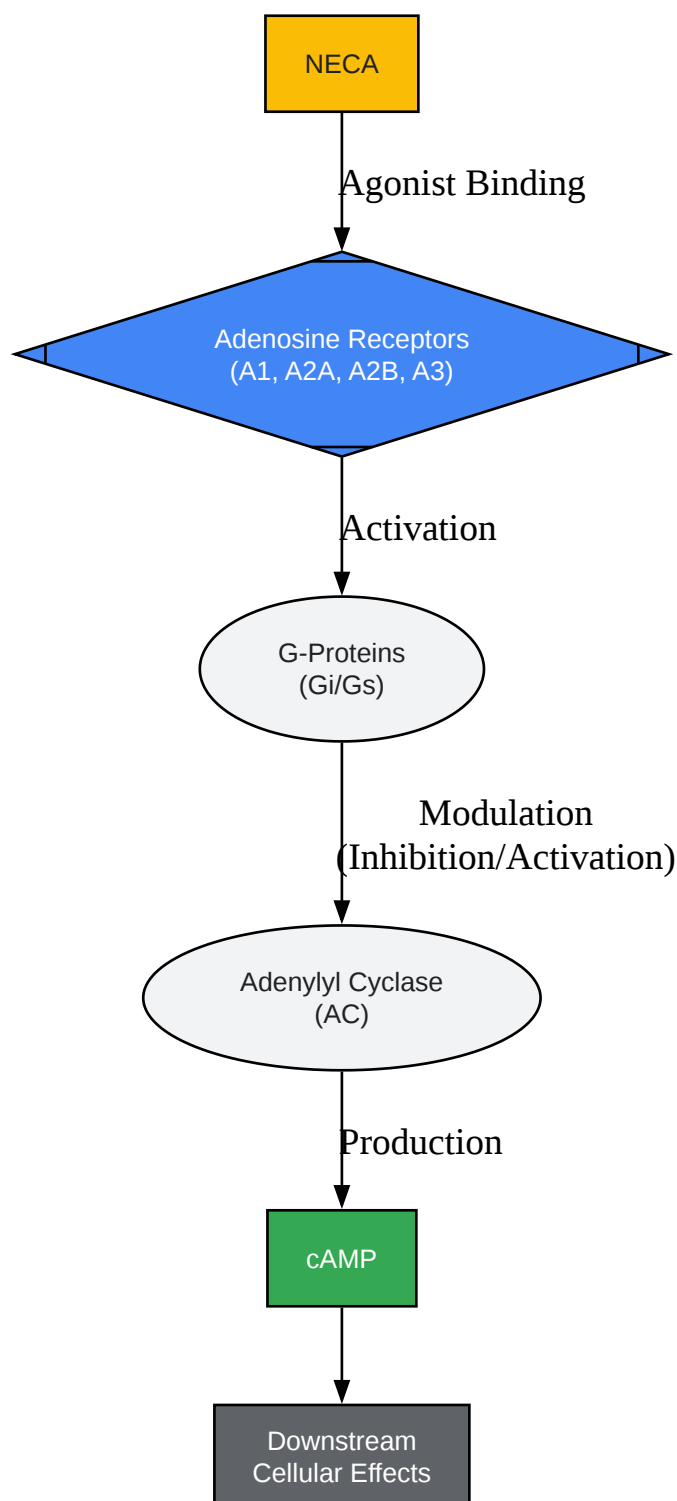
- Use a formulation with solubilizing agents: For in vivo studies or challenging in vitro systems, co-solvents and surfactants can be used. A published formulation for NECA involves a vehicle of DMSO, PEG300, and Tween-80 in saline.^[4]
- Sonication: Briefly sonicating the solution after dilution can sometimes help to redissolve small amounts of precipitate.

Visualizations



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Caption: Workflow for troubleshooting NECA solubility issues.



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Caption: Simplified NECA signaling pathway via adenosine receptors.

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